

Application Note: GC-MS Analysis and Fragmentation Pattern of 2-Methyl-4-heptanone

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Compound of Interest

Compound Name: 2-Methyl-4-heptanone

Cat. No.: B1210533

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Abstract

This application note provides a detailed protocol for the analysis of **2-Methyl-4-heptanone** using Gas Chromatography-Mass Spectrometry (GC-MS). It includes a comprehensive description of the experimental workflow, instrument parameters, and an in-depth analysis of the mass spectrometry fragmentation pattern. This guide is intended to assist researchers in identifying and quantifying **2-Methyl-4-heptanone** in various matrices.

Introduction

2-Methyl-4-heptanone (C₈H₁₆O), also known as isobutyl propyl ketone, is a volatile organic compound with applications as a solvent and as a potential biomarker in metabolomics research.^{[1][2]} Accurate identification and quantification of this compound are crucial for quality control and research purposes. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection and identification power of mass spectrometry, making it an ideal method for the analysis of volatile compounds like **2-Methyl-4-heptanone**. This note details the expected fragmentation pattern and provides a standardized protocol for its analysis.

Experimental Protocol

This section outlines the necessary steps for sample preparation and the instrumental parameters for the GC-MS analysis of **2-Methyl-4-heptanone**.

Sample Preparation

For a standard solution, dissolve **2-Methyl-4-heptanone** in a high-purity volatile solvent such as methanol or hexane to a final concentration of 1 mg/mL. For complex matrices, a validated extraction method such as solid-phase microextraction (SPME) or liquid-liquid extraction may be necessary to isolate the analyte of interest.

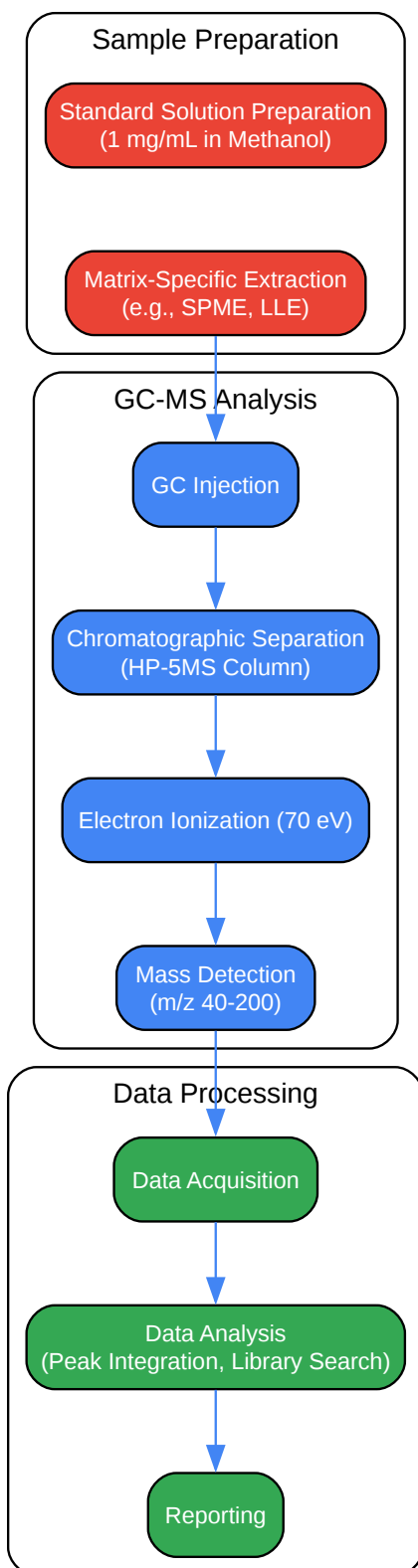
GC-MS Instrumentation and Parameters

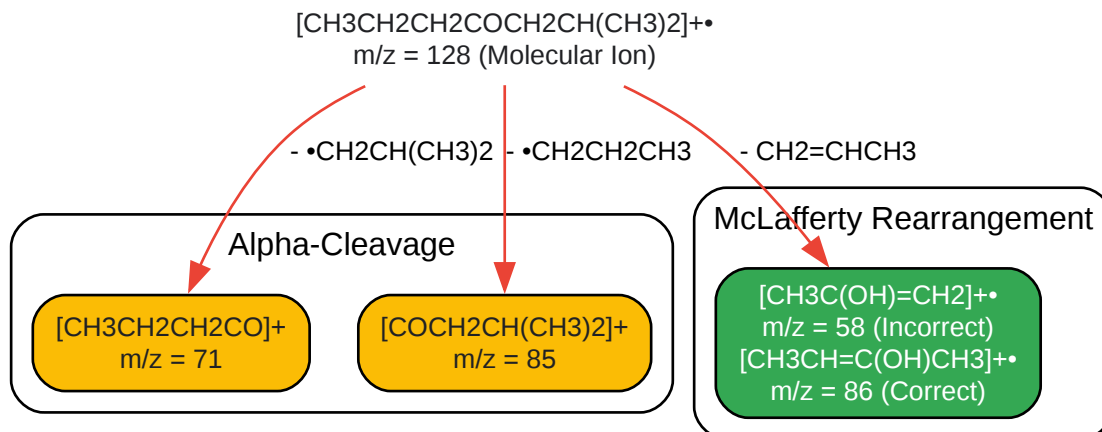
The following parameters are recommended for the analysis of **2-Methyl-4-heptanone** and can be adapted based on the specific instrumentation and analytical goals.

Table 1: GC-MS Instrumental Parameters

Parameter	Setting
Gas Chromatograph	
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent[3][4]
Carrier Gas	Helium[3]
Flow Rate	1.0 mL/min (constant flow)
Injection Mode	Split (Split ratio 50:1)
Injector Temperature	250 °C
Oven Program	Initial temperature 60 °C, hold for 2 min, ramp at 10 °C/min to 250 °C, hold for 5 min[4][5]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Mass Range	m/z 40-200
Scan Speed	1000 amu/s
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C

Experimental Workflow





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